

Technical Guide: Mass Spectrometry Characterization of Cbz-NH-PEG3-Bromide Adducts

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Compound of Interest

Compound Name: *Cbznh-peg3-bromide*

Cat. No.: *B14011803*

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Executive Summary

The accurate characterization of linker-drug intermediates is a critical bottleneck in the synthesis of PROTACs, Antibody-Drug Conjugates (ADCs), and pegylated therapeutics. Cbz-NH-PEG3-Bromide (Benzyl carbamate-protected amino-PEG3-bromide) represents a specialized class of bifunctional linkers. Unlike standard alkyl halides or Boc-protected variants, this molecule offers a unique "Dual-Tag" advantage in mass spectrometry: the Bromide Isotopic Signature (1:1 doublet) for identification and the Cbz Tropylium Reporter (m/z 91) for confirmation.

This guide objectively compares the MS performance of Cbz-NH-PEG3-Bromide adducts against common alternatives (Boc-analogs and Sulfonate esters), providing experimental workflows to maximize detection sensitivity and structural elucidation.

Technical Profile & Isotopic Signature

The core value of Cbz-NH-PEG3-Bromide in MS analysis lies in its distinct isotopic pattern, which acts as an intrinsic label for tracking reaction progress (adduct formation).

- Chemical Formula: C

H

BrNO

(Neutral Reagent)

- Monoisotopic Mass: ~389.08 Da (

Br)

- Isotopic Pattern: The presence of a single Bromine atom creates a characteristic 1:1 doublet separated by 2.0 Da (

Br and

Br).

Data Table 1: Theoretical MS Adduct Ions (Positive Mode)

Calculated for the unreacted linker to establish baseline QC.

Ion Species	Formula	m/z (Br)	m/z (Br)	Mass	Description
[M+H]	[C H BrNO]	390.09	392.09	2.0	Protonated molecular ion.
[M+Na]	[C H BrNO Na]	412.07	414.07	2.0	Sodium adduct (Common in ESI).
[M+NH ₄]	[C H BrN O]	407.12	409.12	2.0	Ammonium adduct (Buffer dependent).
Fragment	[C H]	91.05	-	-	Tropylium Ion (Cbz diagnostic).

Comparative Performance Analysis

This section evaluates Cbz-NH-PEG3-Bromide against its two primary competitors: Boc-NH-PEG3-Bromide (Alternative Protecting Group) and Cbz-NH-PEG3-Tosylate (Alternative Leaving Group).

Comparison A: Cbz vs. Boc Protecting Groups in MS

- **The Challenge:** Boc groups are acid-labile and thermally unstable. In Electrospray Ionization (ESI), Boc-protected adducts frequently undergo In-Source Fragmentation (loss of isobutylene, -56 Da), reducing the intensity of the intact molecular ion and complicating molecular weight confirmation.
- **The Cbz Advantage:** The Benzyl carbamate (Cbz) group is significantly more stable under standard ESI conditions. It preserves the intact molecular ion ($[M+H]^+$), allowing for unambiguous confirmation of the adduct's mass. Furthermore, under Collision-Induced Dissociation (CID), Cbz yields a high-intensity characteristic fragment at m/z 91.05 (Tropylium ion), serving as a secondary confirmation tag.

Comparison B: Bromide vs. Tosylate/Mesylate Leaving Groups

- **The Challenge:** Sulfonate esters (Tosylate/Mesylate) are excellent leaving groups for synthesis but lack a distinctive isotopic signature in MS. In complex reaction mixtures (e.g., crude cell lysates or protein conjugation), identifying the mono-adduct is difficult due to background noise.
- **The Bromide Advantage:** The 1:1 Isotopic Doublet of the Bromide moiety is preserved in the unreacted linker and shifts predictably if the Bromide is not displaced (e.g., hydrolysis side-products). If the Bromide is displaced (successful adduct formation), the spectrum collapses to a standard singlet pattern (M , $M+1$), providing a binary "Yes/No" readout for reaction completion.

Summary Table 2: Performance Matrix

Feature	Cbz-NH-PEG3-Br	Boc-NH-PEG3-Br	Cbz-NH-PEG3-Tosylate
Source Stability	High (Intact M+ observed)	Low (Frequent in-source loss of -56 Da)	High
Diagnostic Tag	Yes (Br Isotope Pattern)	Yes (Br Isotope Pattern)	No (Standard C/H/O/S pattern)
Fragment Reporter	m/z 91 (Tropylium)	m/z 57 (t-Butyl cation)	m/z 91 (Tropylium)
Hydrophobicity	High (Better RPLC retention)	Moderate	High

Experimental Protocol: Characterization Workflow

This protocol is designed for the characterization of Small Molecule Adducts (e.g., PROTAC intermediates) formed using Cbz-NH-PEG3-Br.

Step 1: Sample Preparation

- Solvent: Dissolve the crude reaction mixture in 50:50 Acetonitrile:Water + 0.1% Formic Acid.
- Concentration: Target a final concentration of 10 μ M (for pure standards) or 100 μ M (for crude mixtures).
- Filtration: Filter through a 0.22 μ m PTFE membrane to remove precipitated salts.

Step 2: LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes. Note: The hydrophobic Cbz group requires higher %B for elution compared to PEG-only chains.
- Ionization: ESI Positive Mode.

- Scan Range: m/z 100 – 1500.

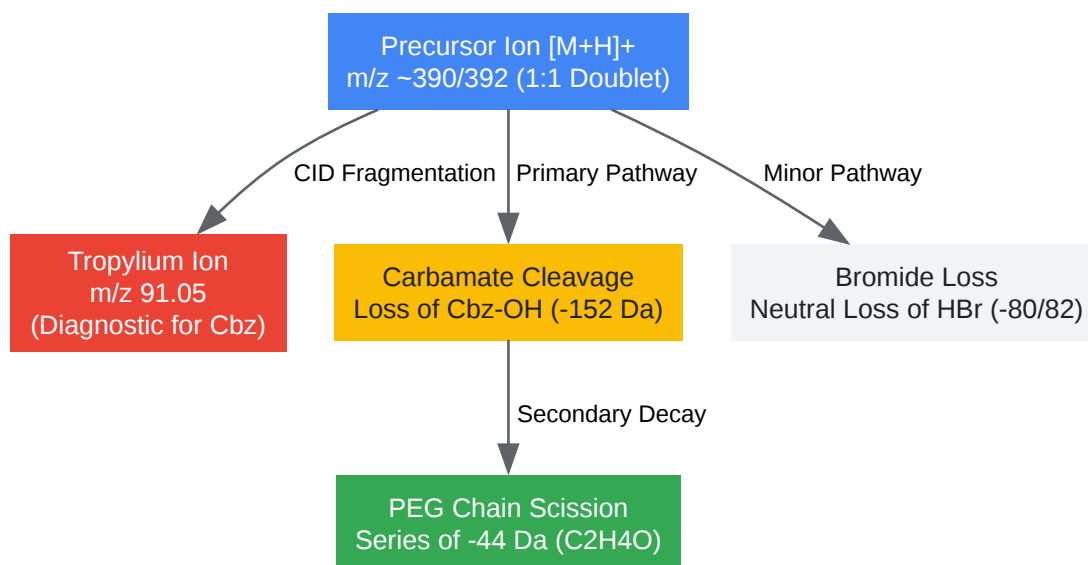
Step 3: Data Analysis Logic (The "Self-Validating" System)

- Search for Doublets: Scan the Total Ion Chromatogram (TIC) for peaks exhibiting the 1:1 isotopic doublet (separation of 2.0 Da).
 - Presence = Unreacted Linker or Hydrolyzed Byproduct (if Br is retained).
 - Absence = Successful displacement of Br (Adduct formed).
- Check for m/z 91: Extract Ion Chromatogram (EIC) for m/z 91.05. Co-elution of m/z 91 with your target mass confirms the presence of the Cbz linker.
- Calculate Mass Shift:
 - Target Mass = (Substrate Mass) + (Linker Mass) - (HBr).
 - Note: Successful alkylation results in the loss of the Bromine atom.

Visualization: Fragmentation & Logic

Diagram 1: MS/MS Fragmentation Pathway

This diagram illustrates the structural breakdown of the Cbz-NH-PEG3-Br precursor ion, highlighting the diagnostic fragments used for confirmation.

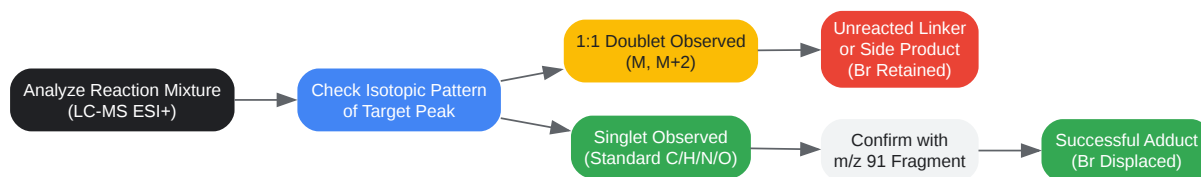


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Caption: CID fragmentation pathway of Cbz-NH-PEG3-Br. The m/z 91 ion is the primary reporter for the Cbz group, while the precursor retains the Br isotopic signature.

Diagram 2: Adduct Identification Logic

A decision tree for researchers to validate successful conjugation.



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Caption: Logical workflow for distinguishing successful adducts from unreacted bromide linkers based on isotopic signatures.

References

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